

Personal protective equipment for handling 2-Formylthiophene-3-boronic acid

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Compound of Interest

Compound Name: *2-Formylthiophene-3-boronic acid*

Cat. No.: *B151176*

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Essential Safety and Handling Guide for 2-Formylthiophene-3-boronic acid

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling and disposal of **2-Formylthiophene-3-boronic acid** (CAS No: 4347-31-3). Adherence to these procedures is vital for ensuring laboratory safety and maintaining the integrity of your research.

Immediate Safety and Personal Protective Equipment (PPE)

2-Formylthiophene-3-boronic acid is a chemical that requires careful handling due to its potential hazards. It is known to cause skin and serious eye irritation, and may also lead to respiratory irritation.^{[1][2][3][4][5][6]} Therefore, treating it as a hazardous substance is a critical first step in its handling and disposal lifecycle.

Engineering Controls:

- All handling of **2-Formylthiophene-3-boronic acid** and its waste should be conducted within a certified chemical fume hood to minimize the risk of inhalation.^{[7][8]}

- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[3][4]

Personal Protective Equipment (PPE):

- Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles.[3]
- Hand Protection: Wear suitable chemical-resistant gloves (e.g., nitrile rubber).[8][9] Inspect gloves before each use and remove them carefully to avoid skin contamination.[1][9]
- Respiratory Protection: For operations that may generate dust, a NIOSH-approved N95 respirator or equivalent is recommended. In a well-ventilated fume hood, additional respiratory protection may not be necessary under normal use.[1][3]
- Skin and Body Protection: Wear a laboratory coat and appropriate protective clothing to prevent skin exposure.[4][9][10] Do not wear sandals or perforated shoes.[10]

Quantitative Data Summary

Property	Value	Source
Molecular Formula	C5H5BO3S	[1]
Molecular Weight	155.97 g/mol	
CAS Number	4347-31-3	
Appearance	Light yellow to yellow solid	[11]
Melting Point	167-193 °C	[11]
Storage Temperature	Store in a freezer, under -20°C	[11]
Sensitivity	Air sensitive	[1][2][11]

Operational Plan: Step-by-Step Handling Protocol

- Preparation:
 - Before handling, ensure you have read and understood the Safety Data Sheet (SDS).

- Work in a designated area within a certified chemical fume hood.[8]
- Assemble all necessary equipment and reagents.
- Put on all required Personal Protective Equipment (PPE) as detailed above.[10]
- Handling and Use:
 - Keep the container tightly closed when not in use.[2][3][5][8]
 - Avoid breathing dust, fumes, gas, mist, vapors, or spray.[1][2][3][4][5]
 - Avoid contact with skin, eyes, and clothing.[5]
 - Wash hands and any exposed skin thoroughly after handling.[1][3][4][5]
 - Do not eat, drink, or smoke when using this product.[10][12]
- Spill Procedures:
 - Contained within a fume hood:
 - Close the sash.
 - Wear appropriate PPE.
 - Absorb the spill with an inert, non-combustible material (e.g., sand, dry earth).[12][13]
 - Collect the absorbed material using clean, non-sparking tools and place it into a designated, labeled hazardous waste container.[13]
 - Outside of a fume hood:
 - Evacuate the immediate area.
 - Ensure adequate ventilation.
 - Prevent the spill from entering drains.

- Follow the containment and cleanup procedures as described above.

Disposal Plan: Step-by-Step Waste Management

Chemical waste must be managed as hazardous waste. Under no circumstances should this chemical be disposed of down the drain or in regular trash.[7][10]

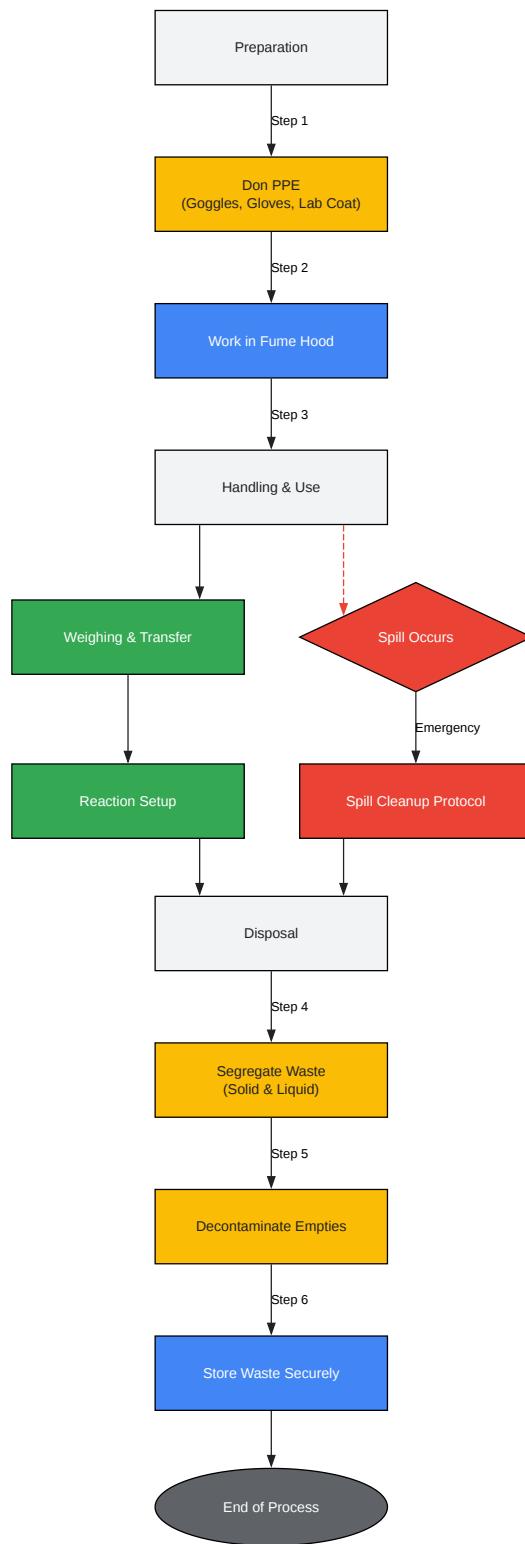
- Waste Segregation and Collection:
 - Solid Waste: Collect unused **2-Formylthiophene-3-boronic acid** or contaminated solid materials (e.g., weighing paper, contaminated gloves) in a designated, sealable container clearly labeled as "Hazardous Waste".[7]
 - Liquid Waste: If the compound is in a solution, collect it in a separate, clearly labeled, and sealable container for liquid hazardous waste.[7]
 - Labeling: The waste container must be clearly labeled with "Hazardous Waste," the full chemical name "**2-Formylthiophene-3-boronic acid**," and any other identifiers required by your institution.[7]
- Container Decontamination:
 - Initial Rinse: In a chemical fume hood, rinse the empty container three times with a suitable solvent. The first rinseate must be collected and disposed of as hazardous waste. [7]
 - Subsequent Rinses: Depending on institutional guidelines, subsequent rinses may also need to be collected as hazardous waste.[7]
 - Final Disposal of Container: After thorough rinsing and allowing the container to air dry completely in a well-ventilated area, deface the original label. The clean, dry container can then be disposed of in the regular laboratory glassware or plastic recycling stream, as appropriate.[7]
- Storage and Disposal:
 - Store the sealed hazardous waste container in a designated, well-ventilated, and secure area, away from incompatible materials, until it is collected by your institution's

Environmental Health and Safety (EHS) personnel or a licensed waste disposal company.

[7]

- Dispose of the contents and container to an approved waste disposal plant.[2][5]

Experimental Workflow and Safety Diagram

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Caption: Workflow for the safe handling and disposal of **2-Formylthiophene-3-boronic acid**.

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